

2-Methyl-6-nitrophenol molecular weight and formula

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Compound of Interest

Compound Name: **2-Methyl-6-nitrophenol**

Cat. No.: **B087177**

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An In-depth Technical Guide to **2-Methyl-6-nitrophenol**

This guide provides a comprehensive overview of the chemical and physical properties of **2-Methyl-6-nitrophenol**, with a focus on its molecular characteristics. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular and Physical Data

2-Methyl-6-nitrophenol, an important intermediate in various chemical syntheses, possesses the following key quantitative properties.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ NO ₃	[1][2][3][4]
Molecular Weight	153.14 g/mol	[1][3]
Alternate Molecular Weight	153.137 g/mol	
Appearance	Yellow crystalline solid	[2]
Purity	≥95% to 98%	[3]
Storage Temperature	Room temperature, under inert atmosphere	[3]

Experimental Protocols

The synthesis and analysis of **2-Methyl-6-nitrophenol** can be achieved through various established experimental procedures. Below are detailed methodologies for its preparation and characterization.

Synthesis of 2-Methyl-6-nitrophenol

Method 1: From 2-Methyl-6-nitroaniline

A documented method for the synthesis of **2-Methyl-6-nitrophenol** involves the reaction of 2-methyl-6-nitroaniline with an aqueous solution of sodium hydroxide at an elevated temperature. This process is reported to yield the product in high purity and near-quantitative amounts.[\[1\]](#)

- Reactants:
 - 2-methyl-6-nitroaniline
 - Aqueous sodium hydroxide solution (15-20% by weight)
- Procedure:
 - A mixture of 30.4 g (0.20 mol) of 2-methyl-6-nitroaniline and 500 ml of 5 normal sodium hydroxide solution is prepared.[\[1\]](#)
 - The mixture is heated to 170°C and maintained at this temperature for 50 hours.[\[1\]](#)
 - After the reaction period, the mixture is cooled.
 - The cooled reaction mixture is then acidified using hydrochloric acid, which causes the product to crystallize.[\[1\]](#)
 - The crystalline product is collected by suction filtration and washed with water.
 - Following drying, 29.0 g (0.189 mol) of **2-methyl-6-nitrophenol** is obtained, corresponding to a yield of 95% of the theoretical maximum.[\[1\]](#)

Method 2: Nitration of o-Cresol

An alternative synthesis route is the nitration of o-cresol. This method can produce **2-methyl-6-nitrophenol** as the main product, although yields may be lower and dependent on the solvent used. For instance, nitration in glacial acetic acid can yield the desired product at around 35% of the theoretical maximum, alongside other nitration and oxidation byproducts.[\[1\]](#)

Analytical Methods

The characterization of **2-Methyl-6-nitrophenol** can be performed using various spectroscopic techniques to confirm its identity and purity.

- Infrared (IR) and Raman Spectroscopy: These vibrational spectroscopy techniques are valuable for identifying the functional groups present in the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can provide detailed information about the molecular structure.

Logical Relationships in Synthesis

The synthesis of **2-Methyl-6-nitrophenol** from 2-methyl-6-nitroaniline can be visualized as a direct conversion process.



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Caption: Synthesis pathway of **2-Methyl-6-nitrophenol**.

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